

Personal protective equipment for handling 4-(Bromoacetyl)benzonitrile

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Compound of Interest

Compound Name: 4-(Bromoacetyl)benzonitrile

Cat. No.: B032679

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Essential Safety and Handling Guide for 4-(Bromoacetyl)benzonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **4-(Bromoacetyl)benzonitrile** (CAS No. 20099-89-2). Adherence to these procedures is essential to ensure personal safety and proper management of this hazardous chemical in the laboratory.

Hazard Summary & Quantitative Data

4-(Bromoacetyl)benzonitrile is a hazardous substance that requires careful handling.^{[1][2]} It is classified as a toxic and corrosive solid. Key hazards include causing severe skin burns and serious eye damage, being harmful if swallowed, inhaled, or in contact with skin, and it is suspected of causing genetic defects.^[1]

| Property | Value | Reference |
|-------------------|---------------------------------------|---|
| Molecular Formula | C9H6BrNO | |
| Molecular Weight | 224.05 g/mol | |
| Appearance | Off-white to white solid/powder | [1] |
| Melting Point | 92 - 96 °C | [1] |
| Boiling Point | 342.4±22.0 °C (Predicted) | [1] |
| Signal Word | Danger | [1] [3] |
| Hazard Statements | H302, H312, H332, H314, H318, H341 | [1] |

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when handling **4-(Bromoacetyl)benzonitrile** to protect against its corrosive and toxic properties.[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Eye and Face Protection: Wear chemical splash goggles that meet ANSI Z.87.1 standards. [\[5\]](#) A face shield should be worn over the goggles to provide additional protection from splashes.[\[5\]](#)[\[7\]](#)
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves.[\[4\]](#) Given the corrosive nature of the compound, disposable nitrile gloves should be considered for short-term protection and immediately replaced if contact occurs.
 - Lab Coat: A flame-resistant lab coat (e.g., Nomex) should be worn and fully buttoned.[\[5\]](#)
 - Clothing: Wear long pants and closed-toe, closed-heel shoes to ensure no skin is exposed.[\[5\]](#) Polyester and acrylic clothing should be avoided.[\[5\]](#)
- Respiratory Protection: If there is a risk of inhaling dust or aerosols, a NIOSH-approved respirator is required.[\[5\]](#)[\[7\]](#) All work with the solid material should be conducted in a certified chemical fume hood to minimize inhalation risk.[\[1\]](#)[\[2\]](#)

Step-by-Step Handling and Operational Plan

A systematic approach is crucial for the safe handling of **4-(Bromoacetyl)benzonitrile**.

3.1. Pre-Operational Checks:

- Verify Equipment: Ensure a certified chemical fume hood, safety shower, and eyewash station are accessible and in good working order.[\[8\]](#)
- Gather Materials: Have all necessary PPE, spill cleanup materials (absorbent pads, etc.), and waste containers ready before starting work.
- Review SDS: Read and understand the Safety Data Sheet (SDS) for **4-(Bromoacetyl)benzonitrile**.[\[1\]](#)

3.2. Handling Procedure:

- Work in a Fume Hood: All handling of **4-(Bromoacetyl)benzonitrile**, including weighing and transferring, must be performed inside a certified chemical fume hood to prevent inhalation of dust.[\[1\]](#)[\[2\]](#)
- Don PPE: Put on all required personal protective equipment as detailed in Section 2.
- Portioning: Carefully weigh the required amount of the solid. Avoid creating dust. If dust is generated, ensure the fume hood ventilation is adequate.
- Dissolving: If preparing a solution, add the solid to the solvent slowly. Be aware of any potential exothermic reactions.
- Avoid Contact: Do not allow the chemical to come into contact with skin, eyes, or clothing.[\[1\]](#) In case of accidental contact, follow the first aid measures outlined in the SDS immediately.[\[1\]](#)

3.3. Post-Handling:

- Decontamination: Clean the work area in the fume hood thoroughly.

- Remove PPE: Remove PPE in the correct order to avoid cross-contamination. Dispose of disposable items in the appropriate waste stream.
- Personal Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling.[\[1\]](#)

Disposal Plan

Proper disposal of **4-(Bromoacetyl)benzonitrile** and its containers is critical to prevent environmental contamination and ensure safety.

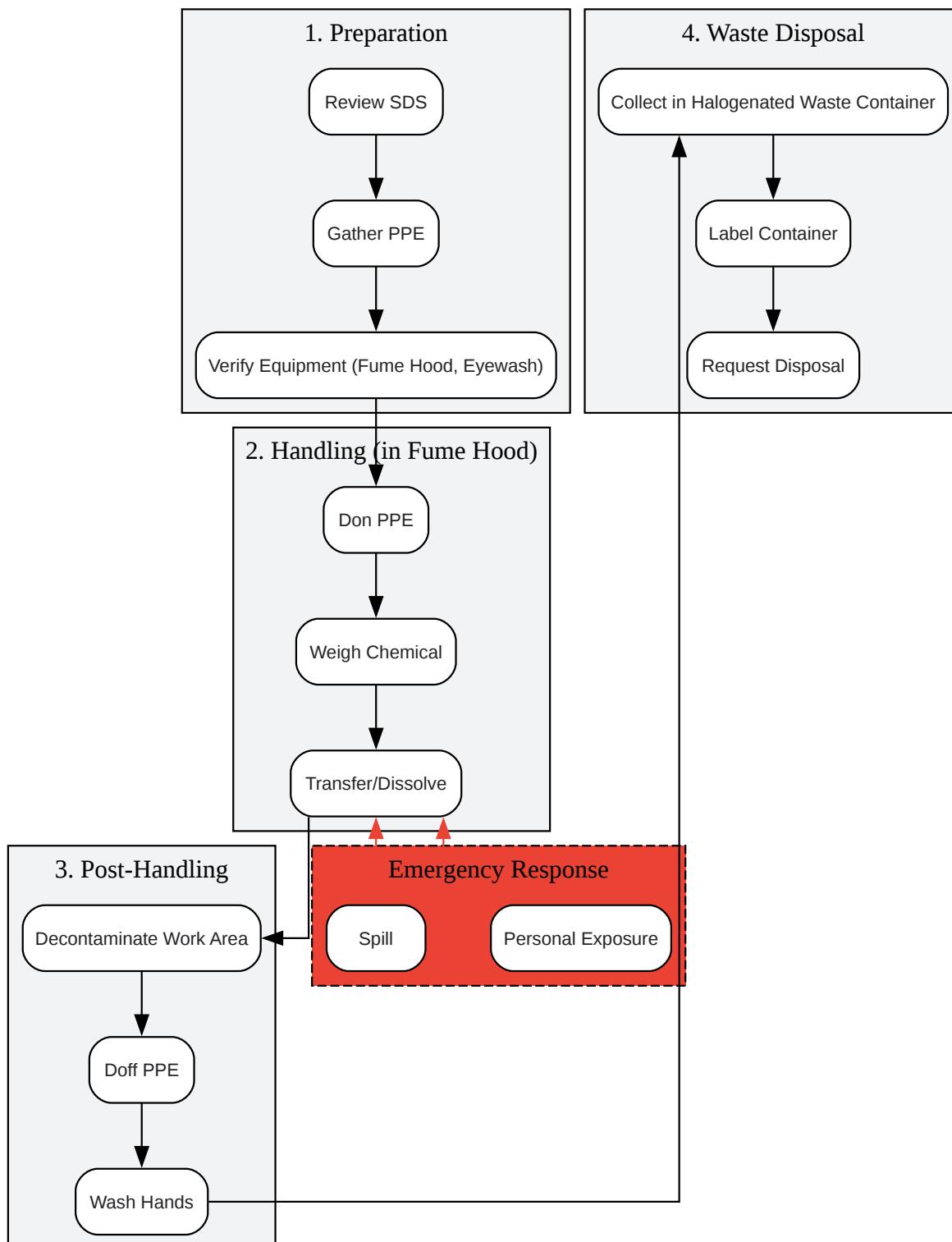
- Waste Segregation: As a halogenated organic compound, all waste containing **4-(Bromoacetyl)benzonitrile** must be collected in a designated, properly labeled hazardous waste container for halogenated organic waste.[\[9\]](#)[\[10\]](#)[\[11\]](#) Do not mix with non-halogenated waste.[\[11\]](#)[\[12\]](#)
- Container Management: Waste containers must be kept closed except when adding waste, be in good condition, and be compatible with the chemical.[\[10\]](#)[\[12\]](#)
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the chemical name "**4-(Bromoacetyl)benzonitrile**".[\[10\]](#)[\[13\]](#)
- Disposal Request: Follow your institution's procedures for the disposal of hazardous chemical waste.

Emergency Procedures

- Skin Contact: Immediately remove all contaminated clothing.[\[1\]](#) Rinse the affected skin area with copious amounts of water for at least 15 minutes and seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[\[2\]](#) Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[2\]](#)[\[14\]](#)

- Ingestion: Do NOT induce vomiting.[\[1\]](#) Rinse the mouth with water. Never give anything by mouth to an unconscious person.[\[1\]](#) Seek immediate medical attention.[\[2\]](#)
- Spill: For a small spill, use absorbent pads to clean it up while wearing appropriate PPE and working in a fume hood.[\[10\]](#) Place the absorbed material in a sealed, labeled container for hazardous waste disposal.[\[10\]](#) For large spills, evacuate the area and contact your institution's emergency response team.[\[10\]](#)

Workflow for Safe Handling of 4-(Bromoacetyl)benzonitrile



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Caption: Workflow for the safe handling of **4-(Bromoacetyl)benzonitrile**.

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